

# N-Propargylphthalimide: A Technical Overview for Drug Discovery Professionals

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## Compound of Interest

Compound Name: *N-Propargylphthalimide*

Cat. No.: *B182069*

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CAS Number: 7223-50-9

IUPAC Name: 2-(Prop-2-yn-1-yl)isoindole-1,3-dione

This technical guide provides a comprehensive overview of **N-Propargylphthalimide**, a molecule of interest in medicinal chemistry and drug development. The document details its chemical properties, synthesis, and explores its potential biological activities based on research into related compounds. This guide is intended for researchers, scientists, and professionals in the field of drug discovery and development.

## Chemical and Physical Properties

**N-Propargylphthalimide** is a solid, beige to orange powder with the following key properties:

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>11</sub> H <sub>7</sub> NO <sub>2</sub> | [1]       |
| Molecular Weight  | 185.18 g/mol                                   | [1]       |
| Melting Point     | 148-152 °C                                     | [1]       |
| Form              | Solid  | [1]       |
| Assay             | 97%  | [1]       |
| InChI Key         | PAZCLCHJOWLTGA-UHFFFAOYSA-N                    | [1]       |
| SMILES String     | <chem>O=C1N(CC#C)C(=O)c2ccccc12</chem>         | [1]       |

## Synthesis of N-Propargylphthalimide

A common and efficient method for the synthesis of **N-Propargylphthalimide** involves the reaction of potassium phthalimide with propargyl bromide in a suitable solvent.

### Experimental Protocol:

Materials:

- Potassium phthalimide
- Propargyl bromide
- Anhydrous Dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium chloride solution
- Anhydrous sodium sulfate
- Petroleum ether

#### Procedure:

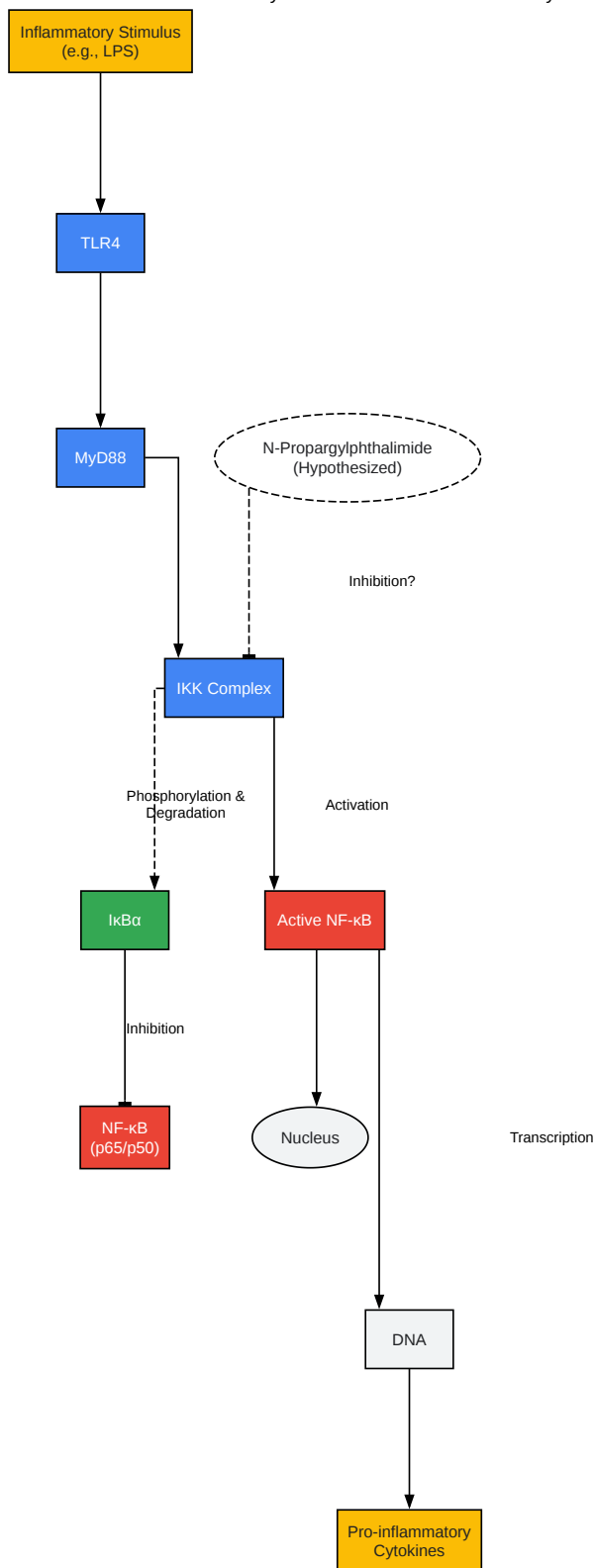
- Dissolve potassium phthalimide and propargyl bromide in anhydrous DMF in a round-bottom flask under an inert atmosphere.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into cold water to precipitate the crude product.
- Collect the precipitate by filtration and wash it thoroughly with water.
- Dry the crude product under vacuum.
- For further purification, the crude product can be recrystallized from a suitable solvent system, such as a mixture of petroleum ether and ethyl acetate, or purified by column chromatography.

## Potential Biological Activities and Mechanisms of Action

While specific research on the biological activities of **N-Propargylphthalimide** is limited, the structural motifs it contains—a phthalimide group and a propargylamine moiety—are present in numerous biologically active molecules. This suggests potential therapeutic applications for **N-Propargylphthalimide** and its derivatives.

### Potential Anti-Inflammatory Activity

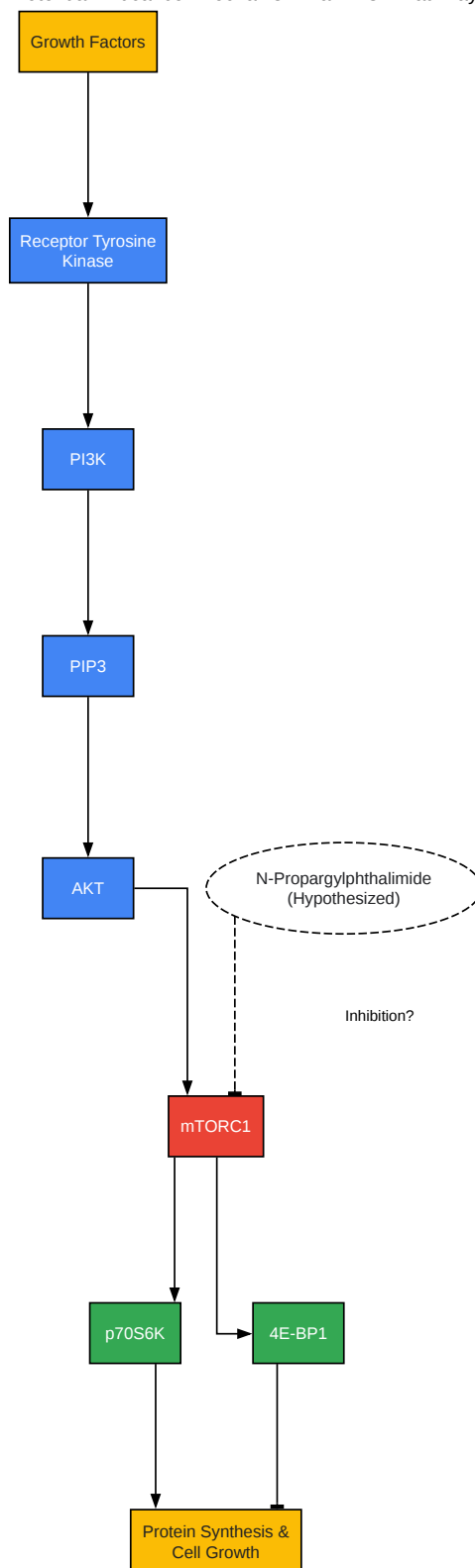
Phthalimide derivatives have been investigated for their anti-inflammatory properties. Some of these compounds have been shown to inhibit the production of pro-inflammatory cytokines by modulating key signaling pathways. One such pathway is the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling cascade, a central regulator of inflammation. The proposed mechanism involves the inhibition of I $\kappa$ B $\alpha$  degradation, which prevents the translocation of NF- $\kappa$ B into the nucleus and subsequent transcription of inflammatory genes.

Potential Anti-inflammatory Mechanism via NF- $\kappa$ B Pathway[Click to download full resolution via product page](#)Caption: Hypothesized anti-inflammatory action of **N-Propargylphthalimide**.

## Potential Anticancer Activity

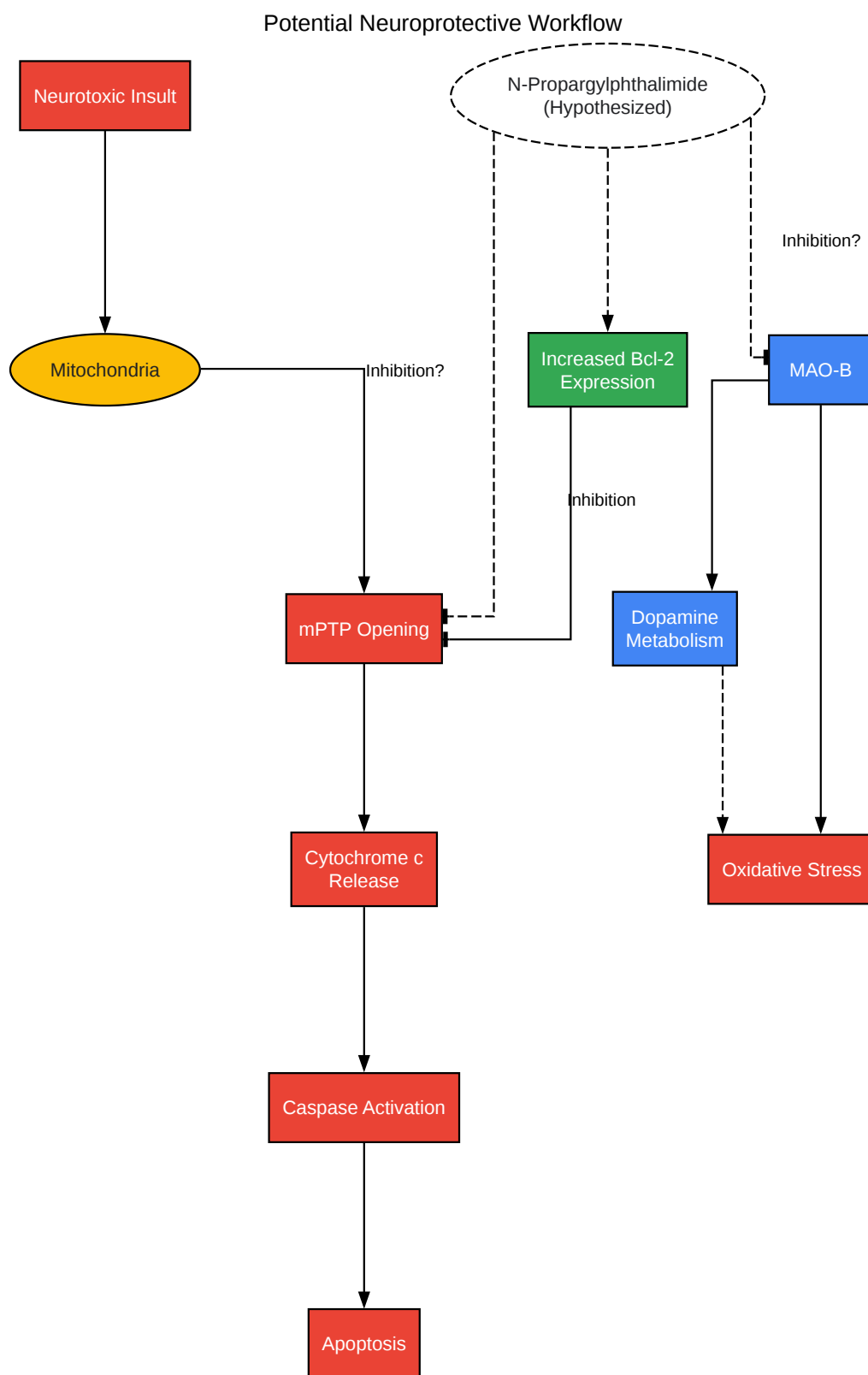
The phthalimide scaffold is present in several anticancer drugs, and numerous derivatives have demonstrated cytotoxic effects against various cancer cell lines. One of the key signaling pathways often implicated in cancer is the mTOR (mammalian target of rapamycin) pathway, which regulates cell growth, proliferation, and survival. N-Hydroxyphthalimide, a related compound, has been shown to suppress the mTOR signaling pathway, leading to cell cycle arrest and apoptosis.<sup>[2]</sup> It is plausible that **N-Propargylphthalimide** could exert similar effects.

## Potential Anticancer Mechanism via mTOR Pathway

[Click to download full resolution via product page](#)Caption: Hypothesized anticancer action of **N-Propargylphthalimide**.

## Potential Neuroprotective Effects

Propargylamines are a class of compounds known for their neuroprotective properties, with some being used in the treatment of neurodegenerative diseases. Their mechanism of action often involves the inhibition of monoamine oxidase B (MAO-B) and the prevention of mitochondrial dysfunction. By inhibiting MAO-B, propargylamines can increase the levels of dopamine in the brain. Furthermore, they have been shown to protect mitochondria by preventing the opening of the mitochondrial permeability transition pore (mPTP), which is a key event in apoptotic cell death. This leads to the stabilization of the mitochondrial membrane potential and the induction of anti-apoptotic proteins like Bcl-2.



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Caption: Hypothesized neuroprotective action of **N-Propargylphthalimide**.



## Conclusion and Future Directions

**N-Propargylphthalimide** is a readily synthesizable molecule that incorporates two pharmacologically relevant moieties. While direct biological data for this specific compound is not extensively available, the known activities of related phthalimide and propargylamine derivatives suggest its potential as a lead compound for the development of novel therapeutics, particularly in the areas of inflammation, cancer, and neurodegenerative diseases. Further research is warranted to elucidate the specific biological targets and mechanisms of action of **N-Propargylphthalimide** and to explore the therapeutic potential of its derivatives. This would involve in vitro screening against various cell lines and enzyme assays, followed by in vivo studies in relevant disease models to validate its efficacy and safety.

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## References

- 1. N-Propargylphthalimid 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. N-Hydroxyphthalimide exhibits antitumor activity by suppressing mTOR signaling pathway in BT-20 and LoVo cells - PMC [pmc.ncbi.nlm.nih.gov]
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